

Uncharted Territory: The Biological Activity of 2-Ethyl-5-methylhexanamide Remains Undefined

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Compound of Interest

Compound Name: 2-Ethyl-5-methylhexanamide

Cat. No.: B1211977

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A comprehensive review of scientific literature and chemical databases reveals a significant gap in the understanding of the biological activity of **2-Ethyl-5-methylhexanamide**. Despite its availability for research purposes, there is currently no published data detailing its pharmacological effects, mechanism of action, or potential therapeutic applications.

This technical overview addresses the current state of knowledge regarding **2-Ethyl-5-methylhexanamide**, a chemical compound identified by the CAS number 102450-10-2. While the user requested an in-depth guide on its biological activity, a thorough search has found no evidence of such research. This document will instead summarize the limited context in which this molecule has been described and highlight the absence of data pertinent to researchers, scientists, and drug development professionals.

Chemical Identity

To facilitate future research, the fundamental chemical properties of **2-Ethyl-5-methylhexanamide** are provided.

Property	Value
IUPAC Name	2-ethyl-5-methylhexanamide
CAS Number	102450-10-2
Molecular Formula	C9H19NO
Molecular Weight	157.26 g/mol
Canonical SMILES	<chem>CCC(CCC(C)C)C(=O)N</chem>

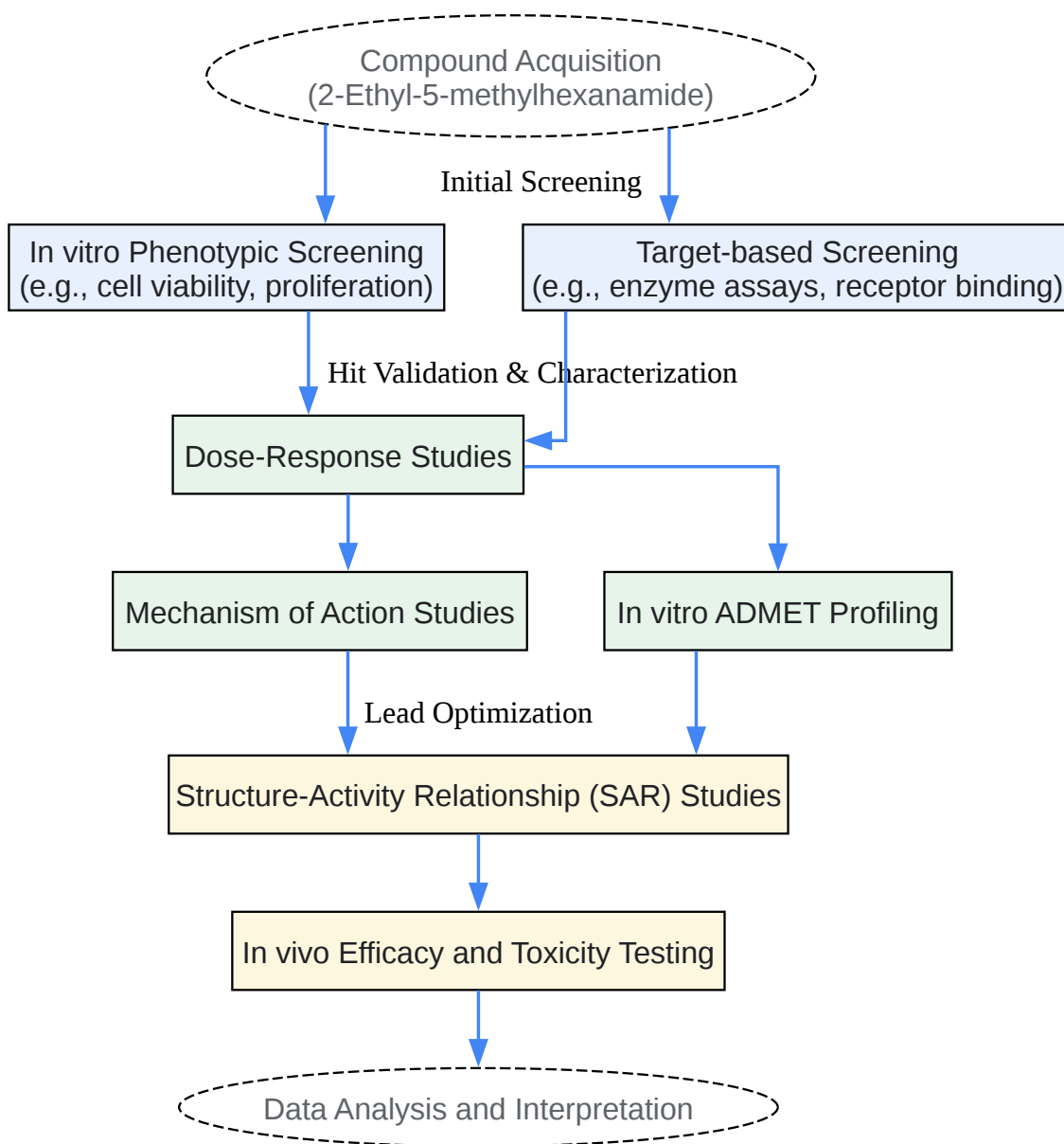
The Prevailing Silence in Biological Research

Extensive searches of prominent scientific databases, including PubMed, Scopus, and Google Scholar, yielded no studies investigating the biological effects of **2-Ethyl-5-methylhexanamide**. Consequently, there is a complete lack of quantitative data, such as IC50 or EC50 values, binding affinities, or efficacy in preclinical models. No information is available regarding its potential interactions with biological targets, signaling pathways, or its pharmacokinetic and pharmacodynamic profiles.

The sole mention of **2-Ethyl-5-methylhexanamide** in the accessible scientific literature appears in the context of chemical degradation. A study by Clegg et al. (2011) identified **2-Ethyl-5-methylhexanamide** as one of three decomposition products of barbiturates.^{[1][2]} This finding suggests the compound's origin as a chemical artifact rather than a substance with known intrinsic biological activity.

The Path Forward: A Call for Investigation

The absence of information on the biological activity of **2-Ethyl-5-methylhexanamide** presents a greenfield opportunity for researchers. The following workflow outlines a potential starting point for the investigation of this compound.



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A potential workflow for the initial biological investigation of **2-Ethyl-5-methylhexanamide**.

Due to the lack of existing data, it is not possible to provide detailed experimental protocols or visualize any known signaling pathways for **2-Ethyl-5-methylhexanamide**. The scientific community is encouraged to undertake foundational research to elucidate the potential

biological relevance of this molecule. Until such studies are conducted and published, any discussion of its biological activity remains purely speculative.

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References

- 1. Staff Profile | Faculty of Science, Agriculture & Engineering | Newcastle University [ncl.ac.uk]
- 2. blogs.ncl.ac.uk [blogs.ncl.ac.uk]
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